

Cross-Validation of JZP-MA-11 PET with Autoradiography: A Comparative Guide

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Compound of Interest

Compound Name: Jzp-MA-11

Cat. No.: B12390081

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of [18F]Jzp-MA-11 positron emission tomography (PET) and in vitro autoradiography for the quantification of α/β -hydrolase domain 6 (ABHD6). While a direct head-to-head quantitative correlation study between these two modalities for [18F]Jzp-MA-11 has not been published, this document summarizes the available data for each technique, presents detailed experimental protocols, and discusses the validation of this novel PET tracer.

Executive Summary

[18F]Jzp-MA-11 is a novel PET ligand developed for the in vivo imaging of ABHD6, an enzyme implicated in various neurological and metabolic disorders.^{[1][2]} Preclinical studies have demonstrated its potential for imaging ABHD6 in both rodents and non-human primates.^{[1][2]} Validation of this tracer has been supported by in vitro autoradiography, which confirms its specific binding to ABHD6-rich regions. This guide will delve into the separate findings from PET and autoradiography studies to provide a comprehensive overview for researchers.

Data Presentation

In Vivo PET Imaging with [18F]Jzp-MA-11

PET studies with [18F]Jzp-MA-11 have demonstrated its ability to cross the blood-brain barrier and accumulate in brain regions known to express ABHD6. The following table summarizes key quantitative findings from preclinical PET imaging in mice.

Organ	Baseline SUV (mean \pm SD)	Blocked SUV (mean \pm SD)	% in vivo blocking
Brain	0.85 \pm 0.07	0.45 \pm 0.05	47%
Heart	1.23 \pm 0.15	0.65 \pm 0.10	47%
Kidneys	3.45 \pm 0.50	1.80 \pm 0.30	48%
Liver	2.10 \pm 0.25	1.15 \pm 0.20	45%

Data represents the average of the summed PET images between 17 and 60 minutes post-injection in C57BL6 mice. Blocking was performed with a non-radiolabeled **Jzp-MA-11**. Data extracted from the supporting information of Mardon et al., J Med Chem, 2023.[3]

In Vitro Autoradiography with [18F]Jzp-MA-11

In vitro autoradiography on mouse brain sections has been used to confirm the specific binding of [18F]**Jzp-MA-11** to ABHD6. The table below presents quantitative data from these experiments.

Condition	Binding Intensity (DLU/mm ²) (mean \pm SD)	% Block
[18F]Jzp-MA-11 only	150 \pm 20	N/A
+ Jzp-MA-11 (unlabeled)	50 \pm 10	67%
+ WWL70	60 \pm 12	60%

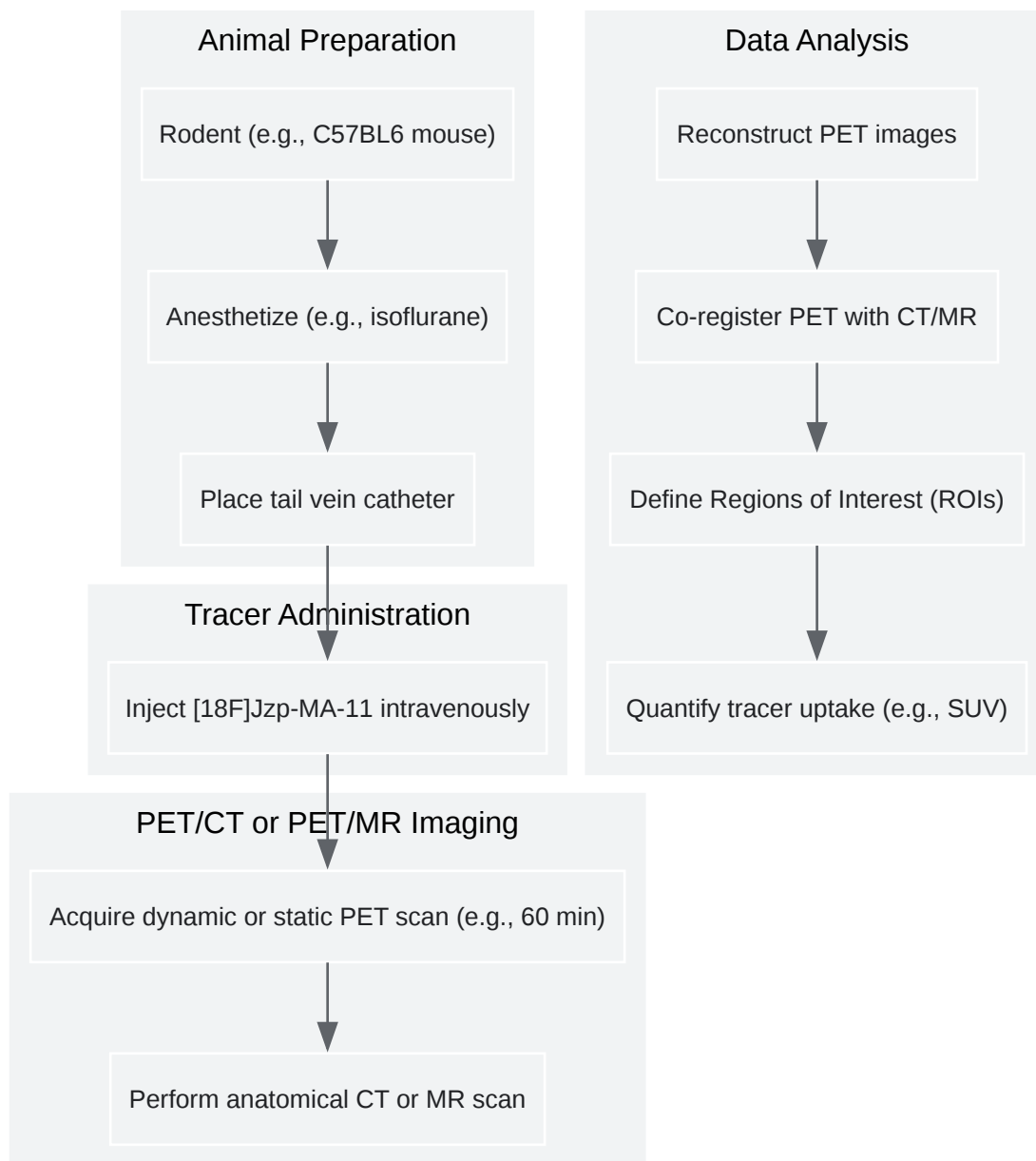
DLU = Digital Light Units. Data obtained from incubation of [18F]**Jzp-MA-11** with healthy C57BL6 mouse brain sections. **Jzp-MA-11** and WWL70 (a known ABHD6 inhibitor) were used as blockers. Data extracted from the supporting information of Mardon et al., J Med Chem, 2023.[3]

Experimental Protocols

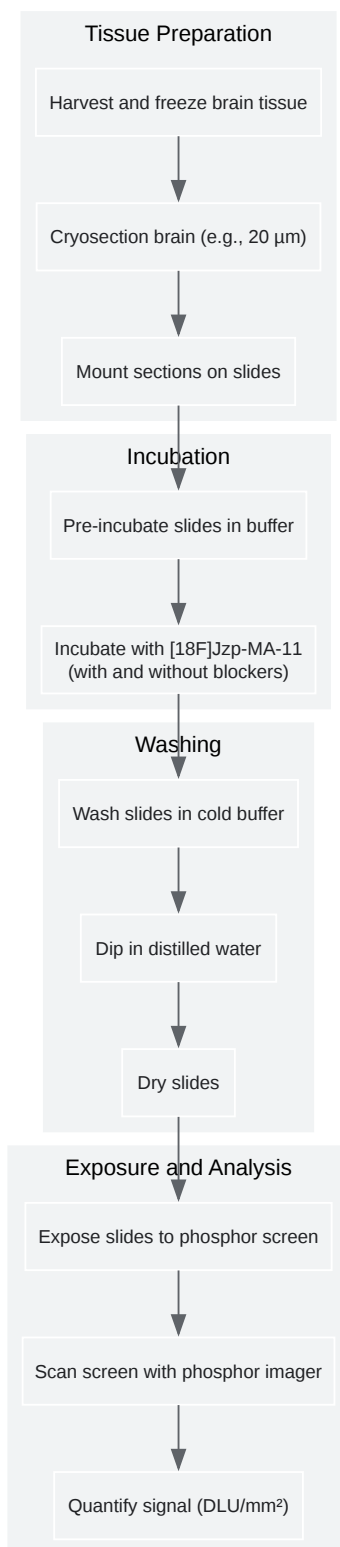
[18F]Jzp-MA-11 PET Imaging Protocol (Rodent)

A detailed workflow for a typical preclinical PET imaging study with **[18F]Jzp-MA-11** is outlined below.

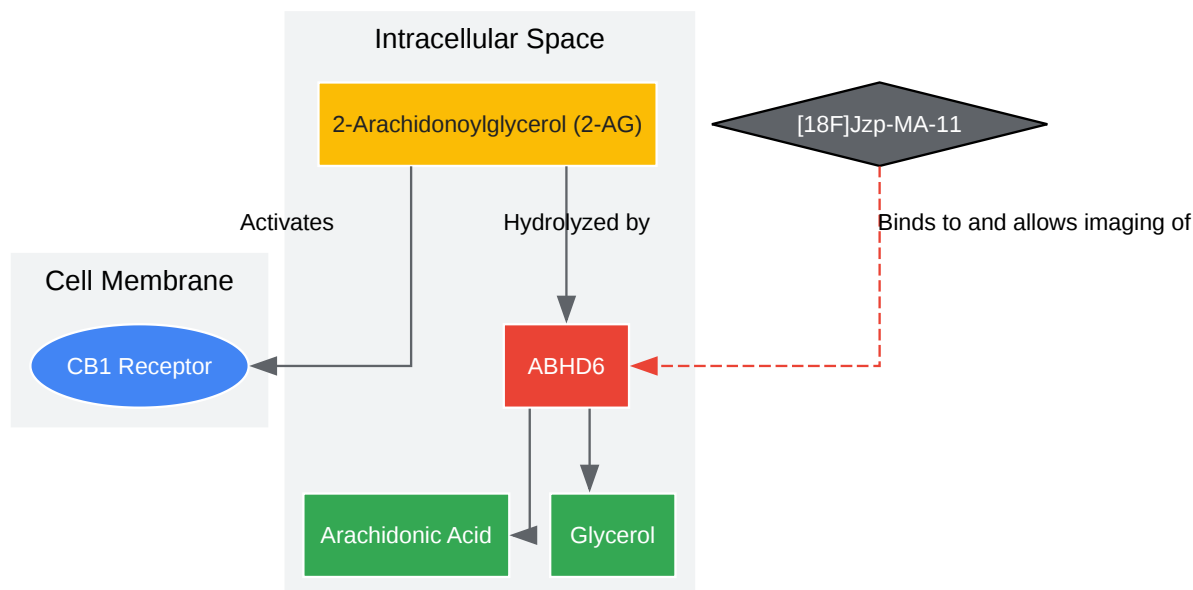
[18F]Jzp-MA-11 PET Imaging Workflow



[18F]Jzp-MA-11 In Vitro Autoradiography Workflow



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References

- 1. Utilizing PET and MALDI Imaging for Discovery of a Targeted Probe for Brain Endocannabinoid α/β -Hydrolase Domain 6 (ABHD6) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Preclinical validation of a novel brain-penetrant PET ligand for visualization of histone deacetylase 6: a potential imaging target for neurodegenerative diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
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